

# A Comparative Environmental Impact Assessment: 8-Cyclohexadecen-1-one vs. Nitro-musks

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## Compound of Interest

Compound Name: 8-Cyclohexadecen-1-one

Cat. No.: B8120503

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Environmental Fate and Ecotoxicity

The fragrance industry has undergone a significant transition, moving away from traditional nitro-musks due to mounting environmental and toxicological concerns. This guide provides a detailed, data-driven comparison between a newer generation macrocyclic musk, **8-Cyclohexadecen-1-one** (also known by its trade name Globanone), and the historically significant nitro-musks, primarily Musk Xylene and Musk Ketone. This comparison focuses on key environmental impact parameters: biodegradability, bioaccumulation potential, and aquatic toxicity, providing researchers and product developers with the objective data needed to make informed decisions.

## Executive Summary

Nitro-musks, such as Musk Xylene and Musk Ketone, are characterized by their high persistence in the environment, significant potential to bioaccumulate in organisms, and specific toxicological concerns, including endocrine disruption and inhibition of cellular defense mechanisms. In contrast, the macrocyclic musk **8-Cyclohexadecen-1-one** is readily biodegradable, exhibits a lower potential for bioaccumulation due to rapid metabolism and depuration, and while toxic to aquatic life, presents a more favorable overall environmental profile. Regulatory restrictions have heavily curtailed the use of nitro-musks in many regions,

positioning more biodegradable alternatives like **8-Cyclohexadecen-1-one** as more sustainable choices for new product development.[\[1\]](#)[\[2\]](#)

## Data Presentation: A Quantitative Comparison

The following tables summarize the key environmental impact data for **8-Cyclohexadecen-1-one** and the two primary nitro-musks, Musk Xylene and Musk Ketone. Data is compiled from standardized ecotoxicological studies.

Table 1: Comparison of Ready Biodegradability

Compound	Test Guideline	Result (% Degradation)	Classification
8-Cyclohexadecen-1-one	OECD 301 (Method Unspecified)	72% (in 28 days) <a href="#">[3]</a>	Readily Biodegradable
Musk Xylene	OECD 301C	0% (in 28 days) <a href="#">[4]</a>	Not Readily Biodegradable
Musk Ketone	OECD 302C	0% (in 28 days) <a href="#">[4]</a>	Not Inherently Biodegradable

Note: A result of "Not Inherently Biodegradable" (OECD 302) is strong evidence for persistence, as this test provides more favorable conditions for degradation than a "Ready Biodegradability" test (OECD 301).

Table 2: Comparison of Bioaccumulation Potential

Compound	Test Guideline	Bioconcentration Factor (BCF) (L/kg)	Interpretation
8-Cyclohexadecen-1-one	Calculated	~2663	Moderate Potential (but offset by rapid depuration)
Musk Xylene	OECD 305	1,600 - 6,740 (4,100 used for risk assessment)	High to Very High Potential
Musk Ketone	OECD 305	~1,380	Moderate to High Potential

Table 3: Comparison of Acute Aquatic Toxicity

Compound	Species	Endpoint	Value (mg/L)
8-Cyclohexadecen-1-one	Oncorhynchus mykiss (Fish)	96h LC50	0.75
Daphnia sp. (Invertebrate)	48h EC50	0.23	
Algae	72h EC50	> 1.35	
Musk Xylene	Daphnia magna (Invertebrate)	PNEC	0.0011
Musk Ketone	Fish	PNEC	0.0063[5]

LC50: Lethal Concentration for 50% of the population. EC50: Effective Concentration for 50% of the population. PNEC: Predicted No-Effect Concentration (a protective threshold for ecosystems).

## Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of environmental impact studies. Below are representative protocols for the key experiments cited.

## OECD 301C: Ready Biodegradability – Modified MITI Test (I)

This test is used to determine if a chemical is "readily biodegradable." A low percentage of degradation in this stringent test is a strong indicator of environmental persistence.

- **Principle:** The biochemical oxygen demand (BOD) of a microbial inoculum is measured in the presence of the test substance over 28 days. Biodegradation is calculated as the percentage of the theoretical oxygen demand (ThOD) consumed.[\[4\]](#)
- **Inoculum:** A mixed population of microorganisms from at least 10 sources (primarily municipal sewage treatment plants) is used. The concentration of microorganisms is typically low (e.g., 30 mg/L).[\[6\]](#)
- **Test Conditions:** The test is performed in sealed vessels in the dark at a constant temperature (e.g.,  $25 \pm 1^{\circ}\text{C}$ ). The test substance is added as the sole source of organic carbon at a concentration of 100 mg/L.[\[6\]](#)
- **Measurement:** Oxygen consumption is measured continuously using a respirometer (e.g., a coulometer or manometric device).[\[6\]](#)
- **Controls:**
  - **Blank Control:** Inoculum without the test substance to measure endogenous respiration.
  - **Reference Control:** A readily biodegradable substance (e.g., aniline) is run in parallel to verify the viability of the inoculum.
- **Pass Criteria:** For a substance to be classified as "readily biodegradable," it must show  $\geq 60\%$  degradation within a 10-day window that occurs within the 28-day test period.[\[7\]](#) Musk Xylene and Musk Ketone fail this test, showing 0% degradation.[\[4\]](#)

## OECD 305: Bioaccumulation in Fish – Flow-Through Test

This guideline is the standard for assessing a chemical's potential to concentrate in aquatic organisms from the surrounding water.

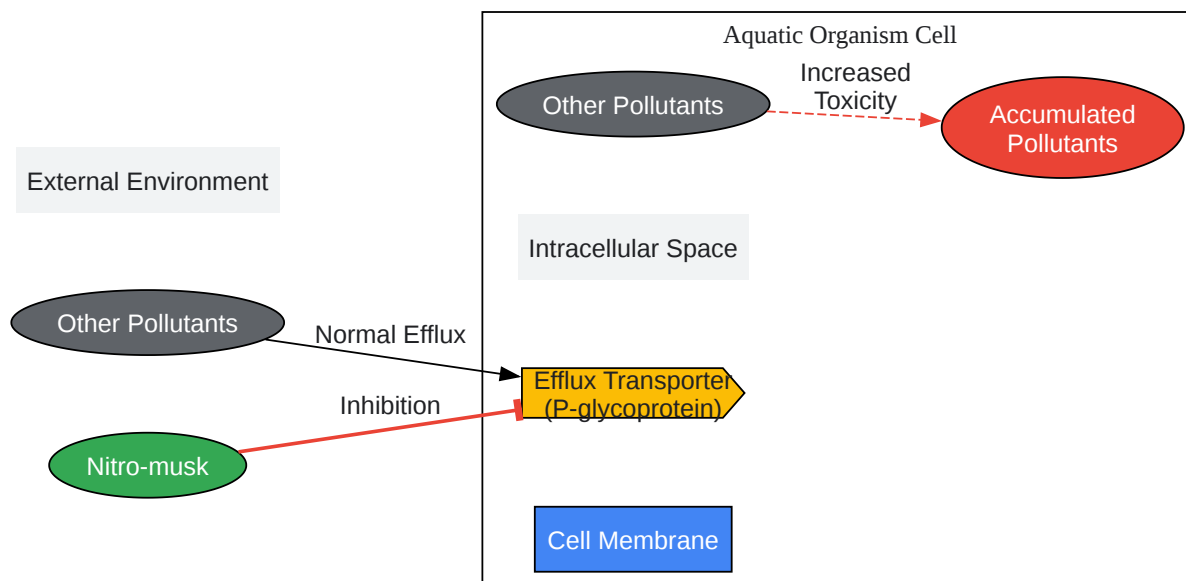
- **Principle:** The test consists of two phases: an uptake phase, where fish are exposed to the test substance at a constant concentration, and a depuration phase, where they are transferred to clean water. The concentration of the chemical in the fish tissue is measured at set intervals throughout both phases.
- **Test Organism:** A species like Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*) is commonly used.
- **Uptake Phase (e.g., 28 days):** Fish are exposed to a sub-lethal, constant aqueous concentration of the test substance in a flow-through system. Water and fish tissue samples are taken periodically to measure the chemical's concentration.
- **Depuration Phase (e.g., 14 days):** After the uptake phase, the fish are moved to identical tanks with clean, flowing water. Fish are sampled periodically to measure the rate at which the chemical is eliminated.
- **Analysis:** The Bioconcentration Factor (BCF) is calculated. It is the ratio of the chemical's concentration in the fish (at steady-state) to its concentration in the water. Kinetic BCFs can also be calculated from the uptake and depuration rate constants ( $k_1/k_2$ ). The BCF is often normalized to a standard fish lipid content of 5%.

## Mechanisms of Toxicity & Signaling Pathways

Nitro-musks are known to exert toxicity through specific biochemical interactions that are not typically associated with macrocyclic musks like **8-Cyclohexadecen-1-one**.

## Inhibition of Multixenobiotic Resistance (MXR)

One significant sublethal effect of nitro-musks is their ability to act as chemosensitizers. They inhibit the activity of cellular efflux pumps, such as P-glycoprotein, which are part of the multixenobiotic resistance (MXR) system. These pumps are a primary defense mechanism in aquatic organisms, actively removing foreign toxic compounds from cells. By inhibiting these pumps, nitro-musks can increase the intracellular concentration and toxicity of other environmental pollutants.

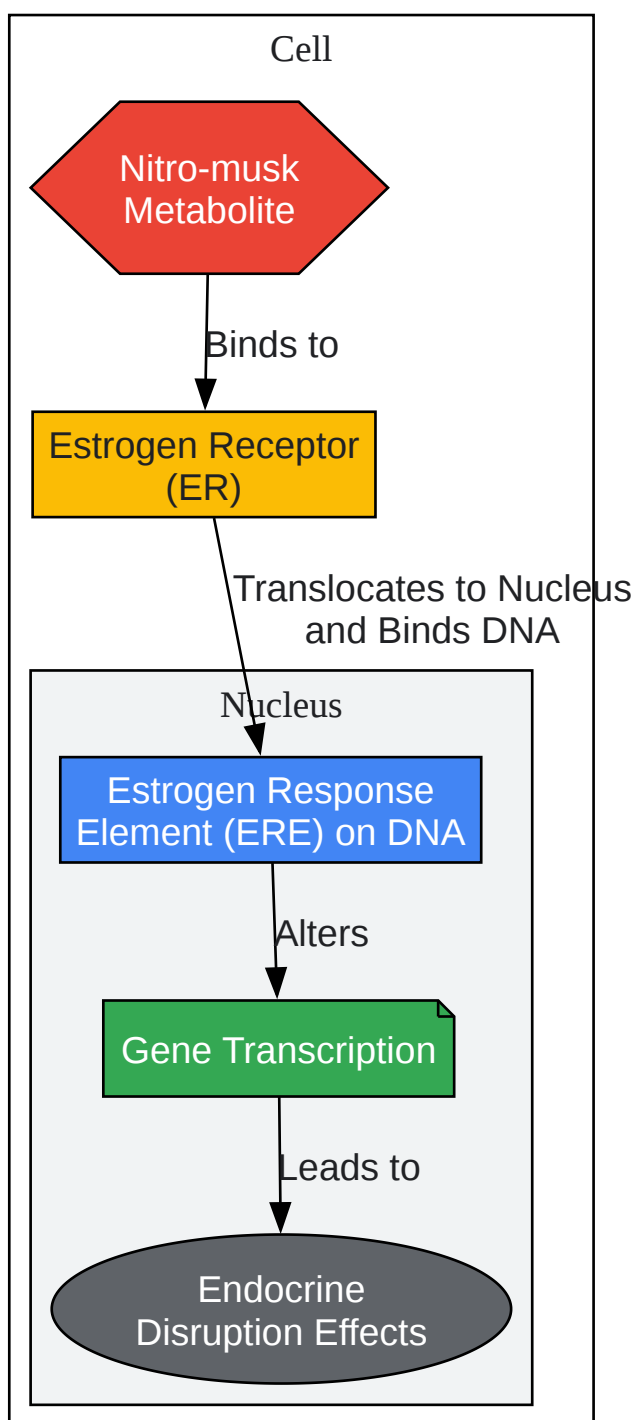


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Caption: Inhibition of the Multixenobiotic Resistance (MXR) efflux pump by nitro-musks.

## Endocrine Disruption via Estrogen Receptor

While the parent nitro-musk compounds show weak to no binding, their amino-metabolites (formed during biotransformation in the environment or within organisms) have been shown to bind to the estrogen receptor (ER). This interaction can potentially trigger the estrogen signaling pathway, classifying these metabolites as endocrine-disrupting chemicals (EDCs). This can lead to adverse effects on the reproductive health and development of exposed organisms.



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Caption: Simplified pathway for endocrine disruption by nitro-musk metabolites.

## Conclusion

The available experimental data clearly distinguishes the environmental profiles of **8-Cyclohexadecen-1-one** and nitro-musks.

- Persistence: **8-Cyclohexadecen-1-one** is readily biodegradable, while nitro-musks are persistent, showing little to no degradation in standardized tests.
- Bioaccumulation: Nitro-musks, particularly Musk Xylene, have a high to very high potential to bioaccumulate. While **8-Cyclohexadecen-1-one** has a moderate calculated BCF, experimental evidence of rapid depuration suggests its in-vivo bioaccumulation potential is lower than that of nitro-musks.
- Toxicity: Both substance classes are toxic to aquatic organisms. However, nitro-musks present additional hazards through specific mechanisms like endocrine disruption and inhibition of cellular defense systems, which are not documented for **8-Cyclohexadecen-1-one**.

For researchers, scientists, and drug development professionals, this comparative guide underscores the environmental advantages of modern macrocyclic musks over older nitro-musk compounds. The move towards more biodegradable and less bioaccumulative fragrance ingredients like **8-Cyclohexadecen-1-one** represents a significant step towards developing more environmentally sustainable products.

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